

6-Thiofucose Pentaacetate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *6-Thiofucose Pentaacetate*

Cat. No.: *B15293906*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **6-Thiofucose Pentaacetate**. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound at the time of publication, this document combines information from suppliers, general safety protocols for acetylated thiols, and data for structurally related compounds. Researchers should always consult the most recent supplier-provided SDS and conduct a thorough risk assessment before handling this chemical.

Chemical and Physical Properties

While a comprehensive, experimentally verified dataset for **6-Thiofucose Pentaacetate** is not publicly available, the following table summarizes known and inferred properties.

Property	Value	Source
CAS Number	1456696-03-9	Supplier Data
Molecular Formula	C ₁₆ H ₂₂ O ₁₀ S	Supplier Data
Molecular Weight	406.405 g/mol	Supplier Data
Appearance	Assumed to be a solid	Inferred
Odor	Likely strong, unpleasant (typical of thiols)	General Thiol Properties
Solubility	No data available	-
Stability	Potentially air and moisture sensitive; susceptible to oxidation	General Thiol Properties

Hazard Profile and Safety Precautions

Based on the safety data for similar chemical compounds from Toronto Research Chemicals and general knowledge of thiols, **6-Thiofucose Pentaacetate** should be handled as a potentially hazardous substance.

Potential Hazards:

- Acute Toxicity: May be harmful if swallowed, inhaled, or absorbed through the skin.
- Irritation: May cause irritation to the skin, eyes, and respiratory tract.
- Stench: Thiol compounds are known for their powerful and unpleasant odors.
- Air Sensitivity: The thiol group may be susceptible to oxidation when exposed to air, especially at a higher pH.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A laboratory coat is mandatory.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If the substance is handled as a powder or if aerosols may be generated, a respirator may be necessary.

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and the integrity of the compound.

Engineering Controls:

- All work with **6-Thiofucose Pentaacetate** should be conducted in a certified chemical fume hood to minimize inhalation exposure and contain odors.
- For reactions sensitive to oxidation, the use of an inert atmosphere (e.g., argon or nitrogen) and Schlenk line techniques is recommended.

General Handling:

- Avoid direct contact with the skin, eyes, and clothing.
- Avoid the formation of dust and aerosols.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from oxidizing agents.
- For long-term storage, consider flushing the container with an inert gas.

Experimental Protocols: General Guidelines for Handling

The following is a generalized experimental protocol for handling air-sensitive and malodorous compounds like **6-Thiofucose Pentaacetate**. This should be adapted to the specific requirements of your experiment.

Materials:

- **6-Thiofucose Pentaacetate**
- Dry, degassed solvents
- Schlenk glassware
- Inert gas supply (argon or nitrogen) with a manifold or balloon
- Syringes and needles
- Bleach solution (for decontamination)

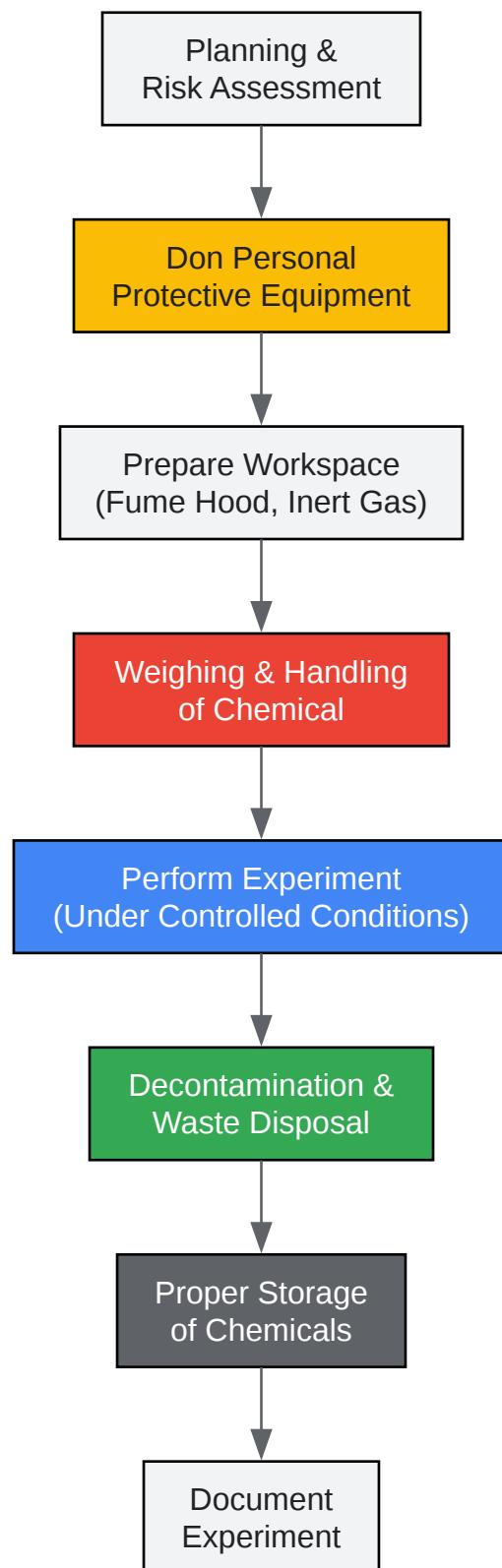
Procedure:

- Preparation: Set up the reaction in a chemical fume hood. Ensure all glassware is clean, dry, and free of contaminants. Assemble the Schlenk apparatus and purge with inert gas.
- Reagent Handling: If the compound is a solid, weigh it out quickly and transfer it to the reaction vessel under a stream of inert gas. If it is soluble, consider dissolving it in a dry, degassed solvent in a separate Schlenk flask and transferring it via cannula or syringe.
- Reaction: Run the reaction under a positive pressure of inert gas. Use a bubbler filled with oil or a bleach solution to monitor gas flow and trap any volatile, odorous byproducts.
- Work-up and Purification: Quench the reaction carefully, still under an inert atmosphere if the product is expected to be air-sensitive. Extractions and other work-up procedures should be performed in the fume hood.

- Decontamination and Waste Disposal: Decontaminate all glassware that came into contact with the thiol by rinsing with or soaking in a bleach solution to oxidize the thiol and neutralize the odor. Dispose of all chemical waste according to institutional and local regulations.

Visualized Workflow: Safe Chemical Handling

The following diagram illustrates a general workflow for the safe handling of laboratory chemicals.



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Caption: General workflow for safe laboratory chemical handling.

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